

Environmental impact assessment of NMMO-based processes

Author: BenchChem Technical Support Team. **Date:** December 2025

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An Objective Comparison of NMMO-Based Processes and Their Alternatives for Cellulose Dissolution

For researchers, scientists, and drug development professionals exploring cellulose-based materials, understanding the environmental footprint of the manufacturing process is increasingly critical. This guide provides a detailed comparison of the environmental impact of the N-Methylmorpholine-N-oxide (NMMO) process, widely used for producing Lyocell fibers, against the conventional viscose process. The assessment is based on quantitative data from life cycle assessments (LCA) and established experimental protocols for evaluating environmental impact.

Comparative Environmental Performance

The NMMO process is often cited as a more environmentally friendly alternative to the viscose process, primarily due to its use of a non-toxic solvent and a closed-loop recovery system.[\[1\]](#)[\[2\]](#) In contrast, the viscose process relies on toxic chemicals, such as carbon disulfide, which can be harmful to both workers and the surrounding environment.[\[2\]](#)[\[3\]](#)

A life cycle assessment (LCA) conducted on an industrial scale in China provides a quantitative comparison of the two processes across several key environmental impact categories.[\[4\]](#)[\[5\]](#) The study analyzed the processes from the raw material (pulp) to the final fiber product.[\[4\]](#)

Summary of Quantitative Environmental Impact Data

Environmental Impact Category	NMMO (Lyocell) Process	Viscose Process	Key Insights
Primary Energy Demand (PED)	~3x higher than Viscose	Lower	The high energy demand for the NMMO process is largely due to electricity consumption for solvent recovery. [1] [4]
Global Warming Potential (GWP)	~2x higher than Viscose	Lower	Higher electricity consumption, often from thermal power, contributes to a larger carbon footprint for the NMMO process. [4] [5]
Ecotoxicity (ET)	Order of magnitude lower	Significantly Higher	The use of Zinc Sulfate ($ZnSO_4$) in the viscose process accounts for over 90% of its ecotoxicity value. [1] [4]
Acidification Potential (AP)	~2x lower than Viscose	Higher	The use of sulfides in the viscose process leads to a greater potential for acidification. [4]
Abiotic Depletion Potential (ADP)	No significant difference	No significant difference	Both processes have a similar impact on the depletion of non-living resources. [4]
Water Use (WU)	No significant difference	No significant difference	Overall water consumption between the two processes

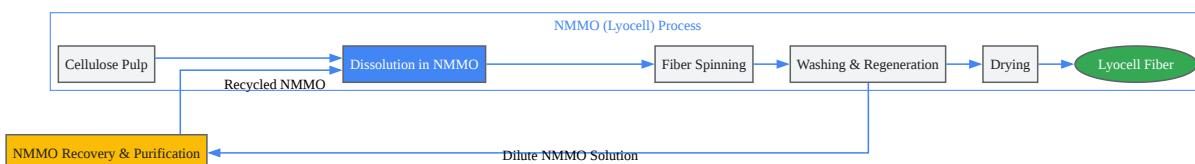
was found to be comparable in this specific LCA.[4]

Process Workflows and Environmental Considerations

The fundamental difference in the environmental impact of the NMMO and viscose processes stems from their distinct chemical pathways for dissolving cellulose.

NMMO (Lyocell) Production Process

The NMMO process utilizes a direct solvent, N-Methylmorpholine-N-oxide, to dissolve cellulose pulp in a closed-loop system where over 99% of the solvent is recovered and reused.[6] This minimizes chemical waste and reduces water pollution.[7]

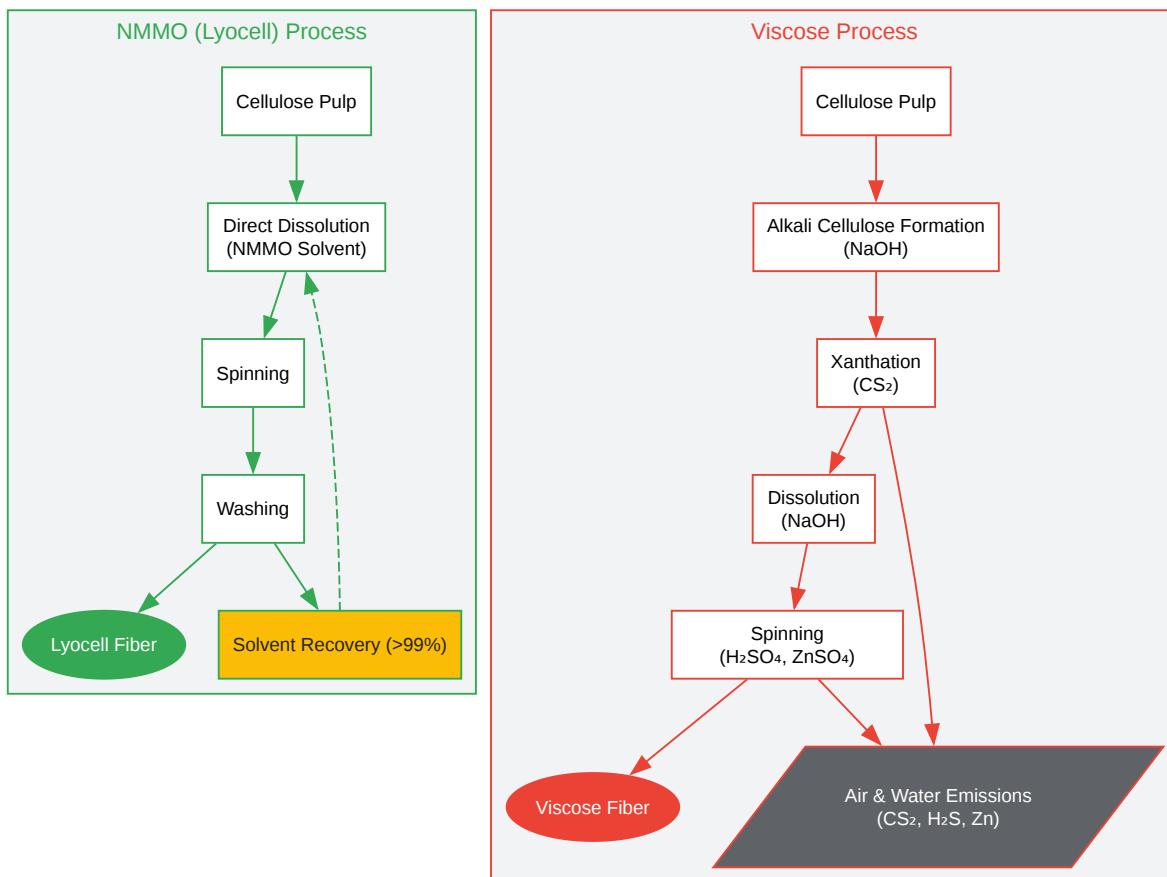


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Caption: Closed-loop workflow of the NMMO process.

Comparative Process Workflow: NMMO vs. Viscose

This diagram highlights the key differences in chemical inputs and outputs between the two processes. The viscose process involves a chemical derivatization step using carbon disulfide (CS_2) and results in significant chemical waste.

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Caption: Key stages of NMMO and Viscose processes.

Experimental Protocols for Environmental Assessment

To ensure the accuracy and reproducibility of environmental impact data, standardized experimental protocols are employed. Below are methodologies for key assessments.

Life Cycle Assessment (LCA)

The overall environmental impact is best assessed using a Life Cycle Assessment (LCA), following international standards.

- Objective: To evaluate the environmental impacts of a product or process throughout its life cycle.
- Standard: ISO 14044.[\[1\]](#)
- Methodology:
 - Goal and Scope Definition: Define the purpose of the LCA, the functional unit (e.g., 1 ton of fiber), and the system boundaries (e.g., cradle-to-gate, from raw material extraction to finished fiber).[\[6\]](#)
 - Life Cycle Inventory (LCI): Collect data on all inputs (energy, water, raw materials) and outputs (emissions, waste) for each process stage.[\[4\]](#) Data is collected from manufacturing facilities.[\[5\]](#)
 - Life Cycle Impact Assessment (LCIA): The LCI data is translated into potential environmental impacts. This involves:
 - Classification: Assigning inventory data to specific impact categories (e.g., GWP, AP, ET).
 - Characterization: Using scientific models to quantify the contribution of each input/output to its assigned impact category.[\[4\]](#)
 - Interpretation: Analyze the results to identify the main drivers of environmental impact and draw conclusions.[\[1\]](#)

Chemical Oxygen Demand (COD)

COD is a measure of the amount of oxygen required to chemically oxidize organic pollutants in water, indicating the pollution load of wastewater.[\[8\]](#)

- Objective: To quantify the organic pollutant load in wastewater.

- Principle: Organic matter in the sample is oxidized by a strong oxidizing agent (potassium dichromate) in an acidic medium. The amount of oxidant consumed is determined by titration and is proportional to the organic content.[8][9]
- Apparatus: Reflux flask and condenser, heating plate, burette.
- Reagents:
 - Potassium dichromate ($K_2Cr_2O_7$) solution (oxidant)
 - Sulfuric acid (H_2SO_4) with silver sulfate (Ag_2SO_4) (catalyst)
 - Mercury sulfate ($HgSO_4$) (to complex chlorides)
 - Ferrous ammonium sulfate (FAS) solution (titrant)
 - Ferroin indicator
- Procedure:
 - A sample of the wastewater is placed in a reflux flask.[10]
 - Mercury sulfate is added to remove chloride interference.[9]
 - A known excess of potassium dichromate solution is added.[10]
 - Silver sulfate-sulfuric acid solution is added carefully.[10]
 - The mixture is refluxed for 2 hours at 150°C to oxidize the organic matter.[11]
 - After cooling, the excess unreacted potassium dichromate is titrated with ferrous ammonium sulfate using ferroin indicator.[9]
 - A blank titration using distilled water instead of the sample is also performed.[10]
 - The COD is calculated based on the difference in the volume of FAS used for the blank and the sample.[9]

Ecotoxicity Assessment

Ecotoxicity tests evaluate the potential harm of chemical substances or wastewater on living organisms.

- Objective: To determine the toxicity of textile effluents to aquatic ecosystems.[12]
- Methodology: A battery of bioassays using various organisms is conducted to assess different toxicological endpoints.[13]
- Test Organisms:
 - Bacteria (e.g., *Vibrio fischeri*): Measures inhibition of bioluminescence (acute toxicity).
 - Algae (e.g., *Scenedesmus subspicatus*): Measures inhibition of growth over 72 hours (chronic toxicity).
 - Crustaceans (e.g., *Daphnia magna*): Measures immobilization after 48 hours (acute toxicity).
 - Fish (e.g., *Poecilia reticulata*): Measures mortality over 96 hours (acute toxicity).[13]
- Procedure (General):
 - Collect effluent samples from the manufacturing process.[12]
 - Prepare a series of dilutions of the effluent.
 - Expose the test organisms to the different concentrations of the effluent under controlled laboratory conditions (temperature, light, pH).
 - Observe and record the specified endpoint (e.g., mortality, growth inhibition) at predefined time intervals.
 - Calculate the EC₅₀ (effective concentration causing a 50% response) or LC₅₀ (lethal concentration for 50% of the population) to quantify the toxicity.

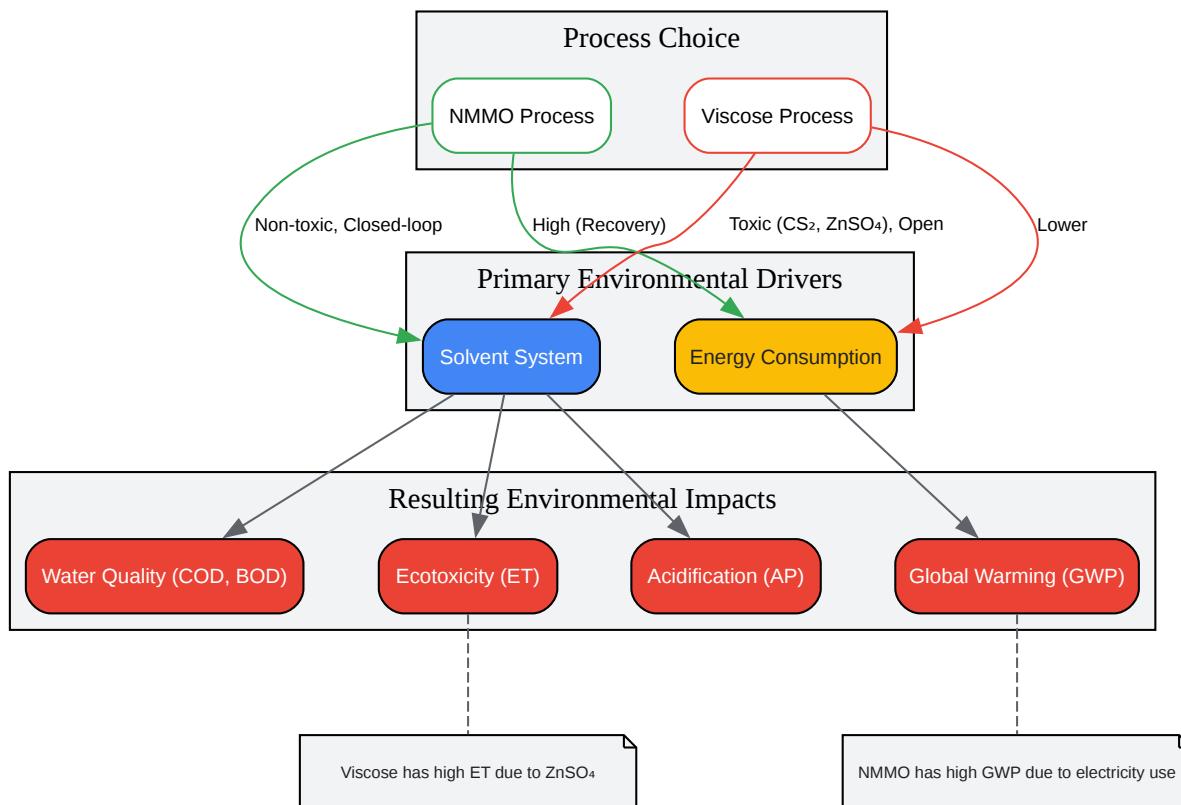
Biodegradability Testing

These tests determine the extent to which a substance or effluent can be broken down by microorganisms.

- Objective: To assess the biodegradability of chemicals or wastewater in an aerobic environment.
- Standard: OECD 301 F (Manometric Respirometry Test).[\[14\]](#)
- Principle: Measures the oxygen consumed by microorganisms while degrading the test substance in a closed system over 28 days.
- Methodology:
 - A defined volume of the sample is added to a mineral medium inoculated with microorganisms (activated sludge).
 - The mixture is incubated in a closed flask at a constant temperature in the dark.
 - The consumption of oxygen is measured over 28 days using a pressure sensor (manometer).
 - The percentage of biodegradation is calculated by comparing the measured oxygen consumption with the theoretical oxygen demand (ThOD).
 - A substance is considered "readily biodegradable" if it reaches a 60% degradation level within a 10-day window during the 28-day test period.[\[14\]](#)

Logical Relationship of Environmental Impacts

The choice of a cellulose dissolution process has direct and cascading effects on various environmental impact categories. The following diagram illustrates the logical flow from process choice to primary and secondary environmental consequences.



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Caption: Relationship between process choice and environmental impact.

Conclusion

The NMMO process presents a significant improvement over the traditional viscose process in terms of ecotoxicity and the elimination of hazardous chemicals, primarily due to its closed-loop solvent system.^{[2][4]} However, this advantage comes at the cost of higher energy consumption and a greater global warming potential, largely linked to the energy-intensive solvent recovery stage.^{[4][15]} For researchers and developers, the choice of process involves a trade-off between these key environmental impacts. Future improvements in the NMMO process will likely focus on reducing energy consumption through more efficient recovery technologies or the use of renewable energy sources.^[1]

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- To cite this document: BenchChem. [Environmental impact assessment of NMNO-based processes]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15561941#environmental-impact-assessment-of-nmmo-based-processes\]](https://www.benchchem.com/product/b15561941#environmental-impact-assessment-of-nmmo-based-processes)

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